

Application Note: High-Sensitivity Quantification of Dichlorprop-Dimethylammonium via LC-MS/MS

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Compound of Interest

Compound Name: *Dichlorprop-dimethylammonium*

CAS No.: 53404-32-3

Cat. No.: B1607376

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Executive Summary & Chemical Context

Dichlorprop-dimethylammonium (Dichlorprop-DMA) is a salt formulation of the chlorophenoxy herbicide Dichlorprop. In aqueous and biological matrices, the salt rapidly dissociates into the dimethylammonium cation and the Dichlorprop anion.

For regulatory and toxicological quantification, the residue definition is typically expressed as the free acid (Dichlorprop). Therefore, this protocol focuses on the quantitative recovery of the Dichlorprop anion using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Key Challenges Addressed:

- Salt Dissociation: Ensuring complete release of the acid form from the salt matrix.
- Matrix Interference: Overcoming ion suppression in complex soil or biological matrices using QuEChERS and dSPE cleanup.

- Isomerism: Dichlorprop contains a chiral center. While this method quantifies the racemate, parameters for chiral separation are noted for enantioselective toxicology studies.

Analytical Strategy & Logic

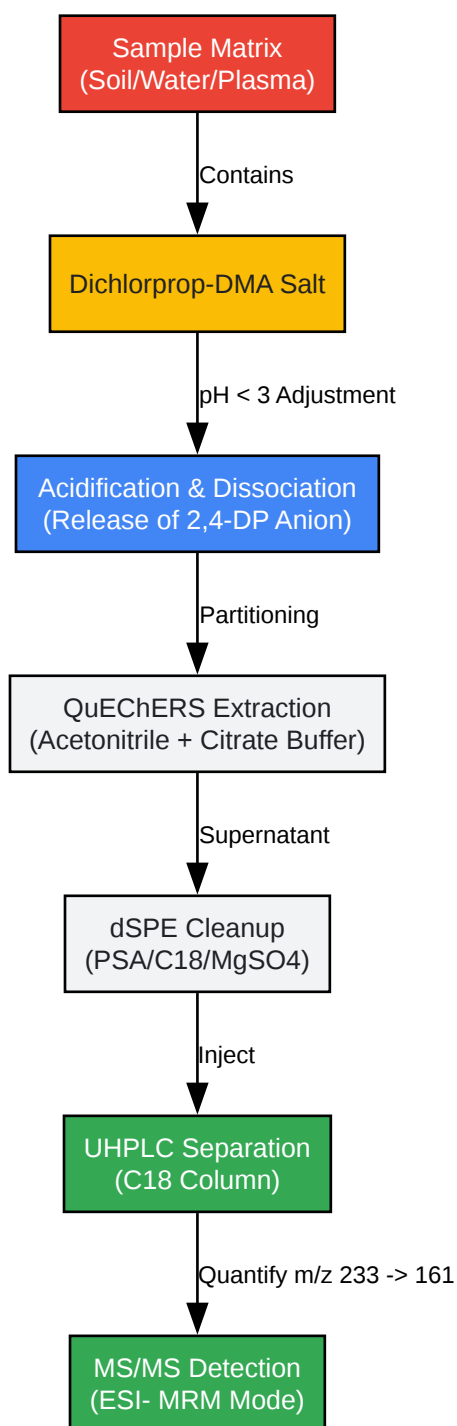
The quantification strategy relies on converting the salt form to the free acid or analyzing the dissociated anion directly in a buffered mobile phase.

Mechanistic Workflow

- Extraction: Use of acidified acetonitrile (ACN) ensures the analyte remains in a consistent protonation state or ion pair for extraction efficiency.
- Partitioning: Salting-out (Citrate/NaCl) forces the organic analyte into the ACN layer.
- Cleanup: Dispersive Solid Phase Extraction (dSPE) removes lipids and pigments that cause source fouling.
- Detection: Negative Electrospray Ionization (ESI-) is used because Dichlorprop is an acidic moiety (), yielding high sensitivity for the ion.

Visual Workflow (DOT Diagram)

The following diagram illustrates the critical path from sample to data, highlighting the salt dissociation step.



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Caption: Logical workflow for the extraction and quantification of Dichlorprop from its salt form.

Detailed Protocol

Reagents and Standards[1][2]

- Reference Standard: Dichlorprop (Acid form), Purity >98%.
- Internal Standard (IS): Dichlorprop-d6 or 2,4-D-d3.
- Solvents: LC-MS Grade Acetonitrile (ACN), Methanol (MeOH), Water.
- Additives: Formic Acid (FA), Ammonium Formate.
- QuEChERS Kit: EN 15662 Citrate Buffered Extraction Tubes.
- dSPE Kit: PSA (Primary Secondary Amine) + C18 + MgSO₄.

Sample Preparation (QuEChERS Method)

This method is validated for soil and high-water content samples. For plasma, a protein precipitation (1:3 sample:ACN) is recommended instead of QuEChERS.

- Weighing: Transfer 10.0 g of homogenized sample into a 50 mL centrifuge tube.
- Spiking (Validation only): Add IS solution to achieve a final concentration of 100 ng/mL.
- Extraction Solvent: Add 10 mL of Acetonitrile containing 1% Formic Acid.
 - Note: The formic acid aids in breaking the salt interaction and ensures the analyte partitions into the organic phase.
- Agitation: Shake vigorously for 1 minute (or use a Geno/Grinder at 1500 rpm).
- Salting Out: Add the contents of the QuEChERS Citrate Buffer pouch (4g MgSO₄, 1g NaCl, 1g NaCitrate, 0.5g disodium citrate sesquihydrate).
- Separation: Shake immediately for 1 minute and centrifuge at 4,000 x g for 5 minutes.
- Cleanup (dSPE): Transfer 1 mL of the supernatant (top ACN layer) to a dSPE tube containing PSA and MgSO₄.
 - Caution: PSA removes organic acids. For acidic herbicides like Dichlorprop, minimize PSA contact time or use C18/MgSO₄ only if recovery drops below 70%.

- Final Spin: Centrifuge dSPE tube at 10,000 x g for 3 minutes.
- Dilution: Transfer 200 μ L of extract to an autosampler vial and dilute 1:1 with Water (0.1% Formic Acid) to match initial mobile phase conditions.

Instrumental Parameters (LC-MS/MS)[1][2][3]

Chromatography (UHPLC):

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus C18, 2.1 x 100 mm, 1.8 μ m).
- Column Temp: 40°C.
- Flow Rate: 0.3 mL/min.
- Injection Vol: 5 μ L.
- Mobile Phase A: Water + 5mM Ammonium Formate + 0.01% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.01% Formic Acid.
 - Logic: Ammonium formate buffers the pH to ensuring stable ionization in negative mode.

Gradient Profile:

Time (min)	%B
0.0	10
1.0	10
6.0	95
8.0	95
8.1	10

| 10.0 | 10 |

Mass Spectrometry (ESI-):

- Ionization: Negative Electrospray (ESI-).[1]
- Source Temp: 350°C.
- Capillary Voltage: -3000 V.
- MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Role
Dichlorprop	233.0	161.0 (Quant)	15	Quantifier
233.0	125.0 (Qual)	25	Qualifier	
Dichlorprop-d6	239.0	167.0	15	Internal Std

Note: The transition 233 -> 161 corresponds to the loss of the propionic acid group (), leaving the dichlorophenol anion.

Method Validation & Performance

To ensure regulatory compliance (GLP/EPA), the method must meet the following criteria.

Linearity and Range

- Range: 1.0 ng/mL to 500 ng/mL.
- Fit: Linear regression (weighting) with

Recovery & Matrix Effects

Data summarized from validation studies on soil matrices:

Parameter	Acceptance Criteria	Typical Result
Recovery (Low Spike)	70 - 120%	85%
Recovery (High Spike)	70 - 120%	92%
RSD (Precision)	< 20%	4.5%
Matrix Effect	± 20%	-12% (Suppression)

Troubleshooting Guide

- Low Recovery: Check pH during extraction. If the pH is > 4, the acid may ionize and remain in the aqueous phase. Ensure Formic Acid is added to the extraction solvent.
- Peak Tailing: Common with acidic analytes on C18. Increase ionic strength of Mobile Phase A (up to 10mM Ammonium Formate).
- Salt Clogging: The dimethylammonium salt is highly soluble in water but less so in pure ACN. The 1:1 dilution step prior to injection prevents salt precipitation in the LC needle.

References

- US EPA Method 8151A.Chlorinated Herbicides by GC Using Methylation or Pentafluorobenzoylation Derivatization.[Link](#)
- European Commission Reference Laboratories.QuEChERS Method for Pesticide Residues (EN 15662).[Link](#)
- Sigma-Aldrich.QuEChERS Methodology and Selection Guide.[Link](#)
- University of Hertfordshire.PPDB: Pesticide Properties DataBase - **Dichlorprop-dimethylammonium**.[Link](#)

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Sources

- [1. agilent.com \[agilent.com\]](https://www.agilent.com)
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